

# Application Notes and Protocols for ASTX029 in Mouse Models

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## Compound of Interest

Compound Name:	ASTX029
CAS No.:	2095719-92-7
Cat. No.:	B3025699

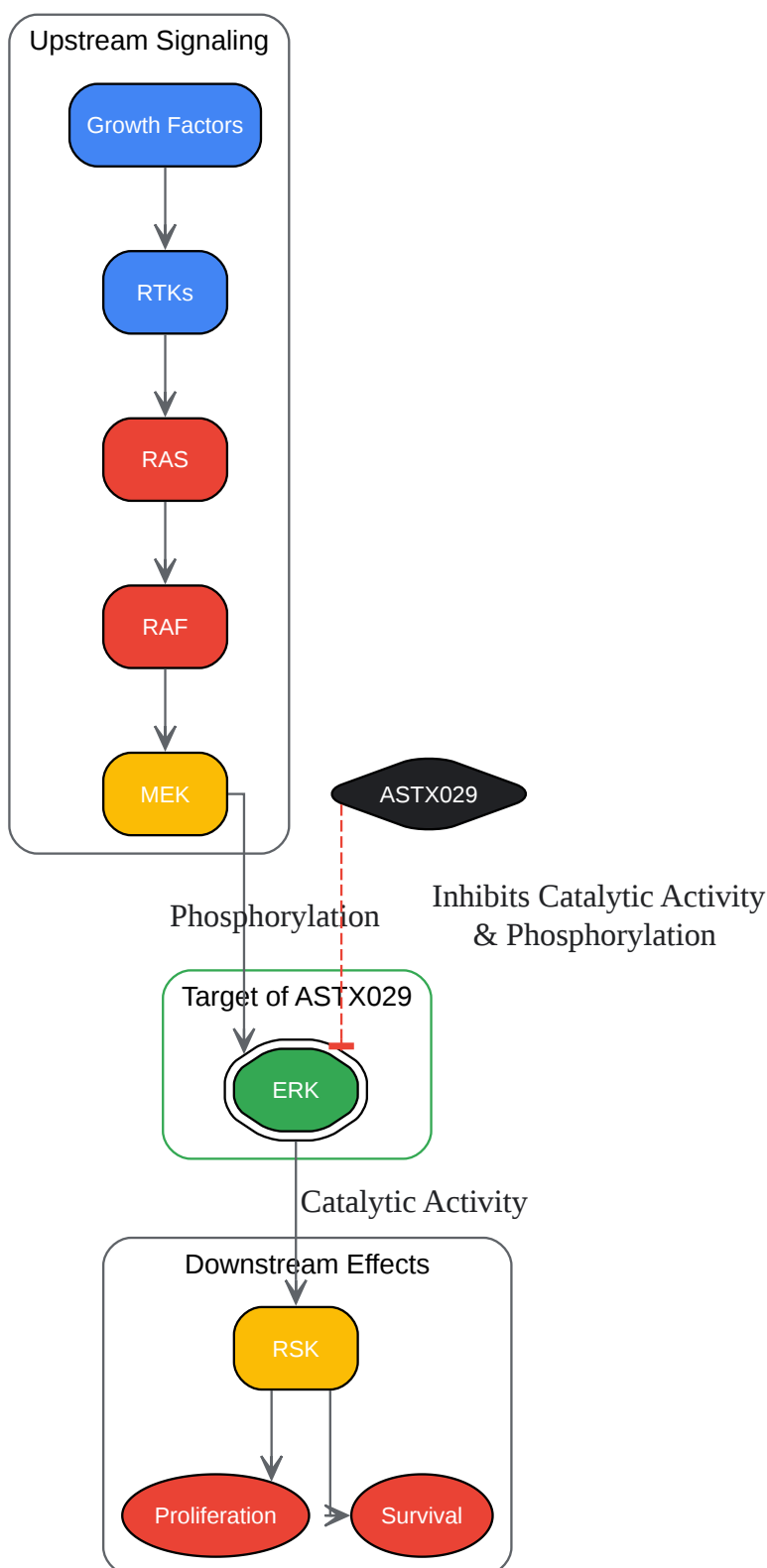
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These application notes provide detailed protocols for the use of **ASTX029**, a potent and selective dual-mechanism ERK inhibitor, in preclinical mouse models of cancer. The information is compiled from various studies to assist in the design and execution of in vivo efficacy and pharmacodynamic experiments.

## Mechanism of Action

**ASTX029** is an orally bioavailable inhibitor of Extracellular signal-regulated kinases 1 and 2 (ERK1/2).[1][2] It exhibits a dual mechanism of action by not only inhibiting the catalytic activity of ERK but also preventing its phosphorylation by MEK, a key upstream kinase in the MAPK pathway.[3][4] This dual inhibition leads to the suppression of downstream signaling, resulting in the inhibition of tumor cell proliferation and survival.[1] The MAPK pathway, frequently activated in various cancers through mutations in genes like BRAF and RAS, is a critical target for cancer therapy.



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Caption: Mechanism of action of **ASTX029** in the MAPK signaling pathway.

## In Vivo Dosing and Administration

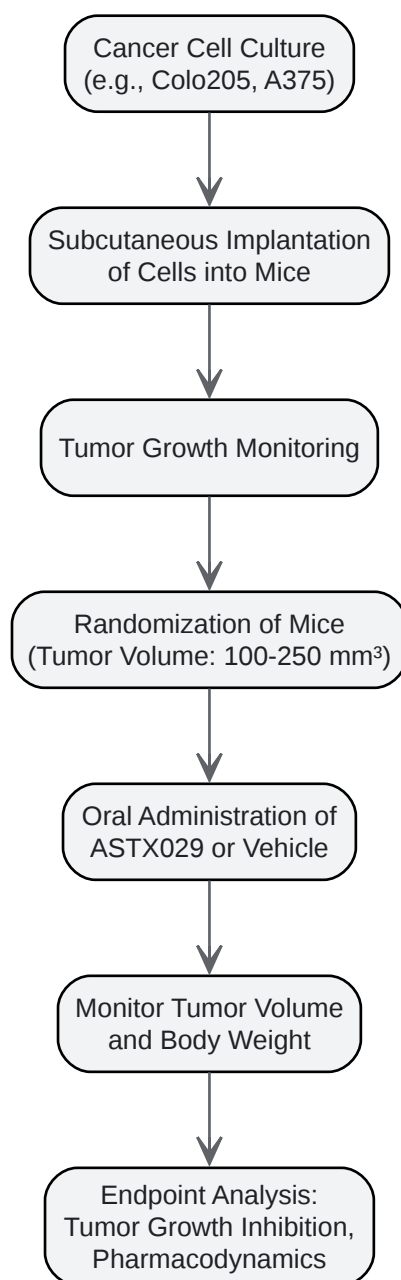
**ASTX029** is orally bioavailable and has demonstrated significant anti-tumor activity in various xenograft models when administered orally.

Parameter	Details	Reference
Drug	ASTX029 (Beroterkib)	
Formulation	20% (v/v) PEG200 and 0.5% (w/v) methylcellulose	
Administration Route	Oral (po)	
Dosage Range	Up to 75 mg/kg daily or 150 mg/kg every other day	
Dose Volume	10 mL/kg	

## Experimental Protocols

### Tumor Xenograft Model Protocol

This protocol outlines the general procedure for establishing and treating tumor xenografts in mice to evaluate the efficacy of **ASTX029**.



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## References

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- [4. ashpublications.org \[ashpublications.org\]](https://www.ashpublications.org)
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